

Technical Guide: N-(2-bromophenyl)-3-phenylprop-2-enamide & Related Cinnamamide-Chalcone Hybrids

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylprop-2-enamide
CAS No.: 71910-51-5
Cat. No.: B1269319

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Executive Summary: The Amide Bioisostere Advantage

N-(2-bromophenyl)-3-phenylprop-2-enamide represents a critical scaffold in medicinal chemistry, functioning as a stable, bioisosteric mimic of chalcones (1,3-diphenyl-2-propen-1-ones). While traditional chalcones exhibit potent antiproliferative and anti-inflammatory activity, they often suffer from poor metabolic stability and low aqueous solubility.

The replacement of the chalcone enone linkage ($-\text{CO}-\text{CH}=\text{CH}-$) with an acrylamide linkage ($-\text{NH}-\text{CO}-\text{CH}=\text{CH}-$) yields cinnamamides. This structural modification introduces a hydrogen bond donor (the amide NH), alters the electrophilicity of the

α,β -unsaturated system, and significantly impacts target binding affinity, particularly against kinases (CDK2, EGFR) and tubulin.

This guide details the synthesis, structure-activity relationship (SAR), and pharmacological mechanisms of this specific 2-bromophenyl derivative, positioning it as a lead candidate for dual-targeting anticancer therapies.

Chemical Structure & Bioisosterism

The core molecule is an

-aryl cinnamamide. It retains the pharmacophore of a chalcone but offers distinct advantages in drug design.

Structural Comparison

Feature	Chalcone (Traditional)	N-Aryl Cinnamamide (Target)
Linker	Enone ($-\text{CO}-\text{CH}=\text{CH}-$)	Acrylamide ($-\text{NH}-\text{CO}-\text{CH}=\text{CH}-$)
H-Bonding	Acceptor only ($\text{C}=\text{O}$)	Acceptor ($\text{C}=\text{O}$) + Donor (NH)
Electrophilicity	High (Michael Acceptor)	Tunable (Amide resonance reduces reactivity)
Metabolic Stability	Low (Rapid reduction/conjugation)	Moderate to High (Amidase resistance)
Conformation	Planar/Twisted	Restricted rotation due to amide resonance

The Role of the 2-Bromophenyl Group

The 2-bromo substitution on the

-phenyl ring is not arbitrary. It serves three critical functions:

- **Orthogonal Steric Lock:** The bulky bromine atom at the ortho position forces the phenyl ring out of planarity with the amide group, locking the molecule into a bioactive conformation often required for kinase active sites.
- **Halogen Bonding:** The bromine atom can participate in halogen bonding (

-hole interactions) with backbone carbonyls in protein targets (e.g., hinge region of kinases).

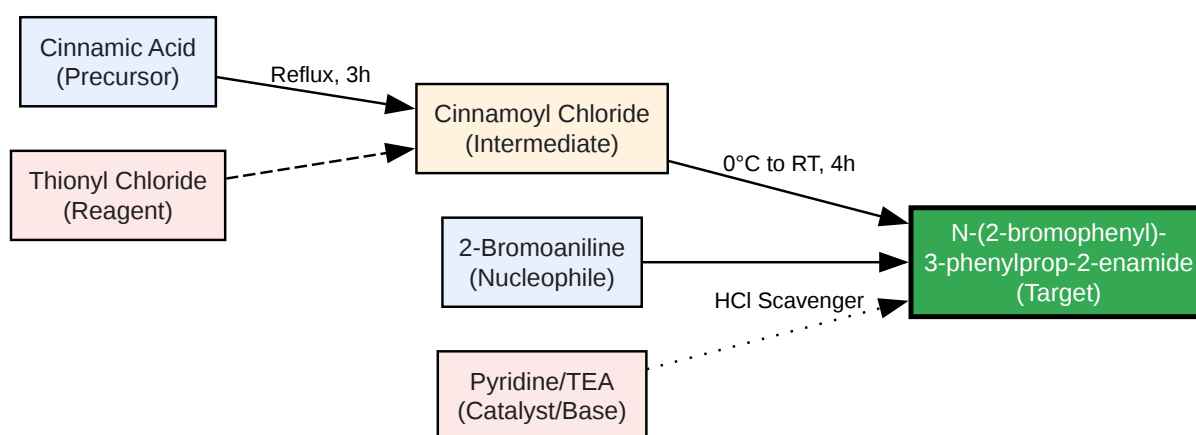
- Lipophilicity: Increases membrane permeability (

) compared to unsubstituted analogues.

Chemical Synthesis Protocol

Objective: Synthesize **N-(2-bromophenyl)-3-phenylprop-2-enamide** via the Nucleophilic Acyl Substitution (Schotten-Baumann conditions).

Reaction Scheme Visualization



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Caption: Synthesis pathway converting cinnamic acid to the target amide via an acid chloride intermediate.

Step-by-Step Methodology

Reagents: Cinnamoyl chloride (1.0 eq), 2-Bromoaniline (1.0 eq), Triethylamine (TEA, 1.2 eq), Dichloromethane (DCM, anhydrous).

- Activation (Optional if starting from Acid): If starting from cinnamic acid, reflux with thionyl chloride (

) for 3 hours. Evaporate excess

to obtain crude cinnamoyl chloride.

- Preparation: Dissolve 2-bromoaniline (5 mmol) and TEA (6 mmol) in 15 mL of anhydrous DCM in a round-bottom flask. Cool the mixture to 0°C using an ice bath.
- Addition: Dissolve cinnamoyl chloride (5 mmol) in 5 mL DCM. Add this solution dropwise to the aniline mixture over 20 minutes. Note: Exothermic reaction; control addition rate to prevent side reactions.
- Reaction: Remove ice bath and stir at room temperature (RT) for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
- Work-up:
 - Wash reaction mixture with 1N HCl (2 x 10 mL) to remove unreacted amine/pyridine.
 - Wash with saturated (2 x 10 mL) to remove unreacted acid.
 - Wash with brine, dry over anhydrous , and evaporate solvent.
- Purification: Recrystallize from Ethanol/Water (9:1) or purify via silica gel column chromatography (Gradient: 0-20% EtOAc in Hexane).
- Validation:
 - Yield: Expect 75–85%.
 - ¹H NMR (DMSO-d₆): Look for doublet at 6.8–7.0 ppm (alkene , Hz, trans-isomer) and amide singlet at 9.5–10.0 ppm.

Pharmacological Mechanisms & SAR

The therapeutic potential of this scaffold relies on its ability to interact with specific cysteine residues or hydrophobic pockets in target proteins.

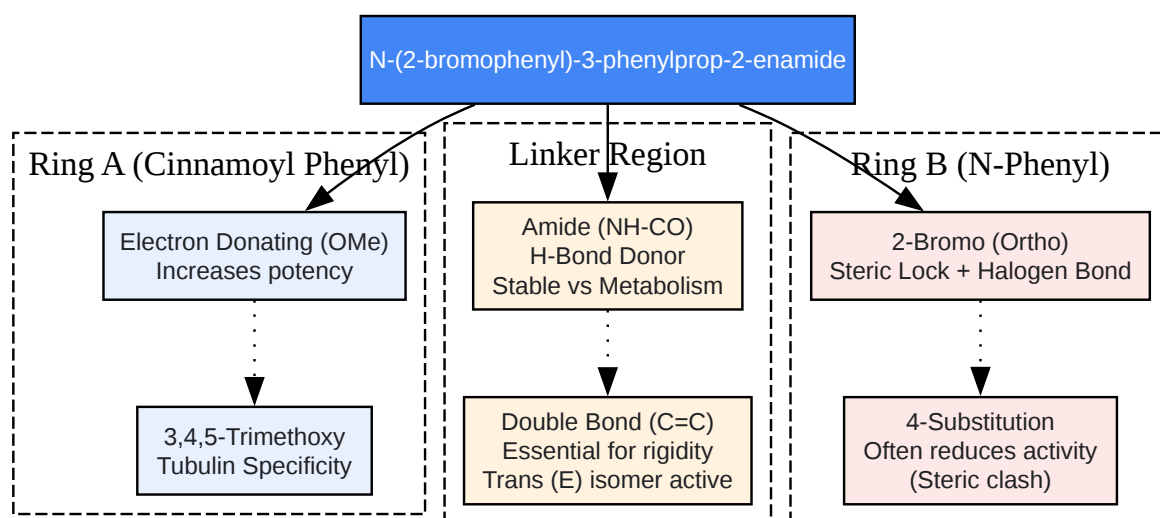
Mechanism of Action: The Michael Acceptor

The

-unsaturated amide is a Michael acceptor. It can undergo a covalent 1,4-addition reaction with nucleophilic thiols (Cysteine-SH) in proteins.

- **Reversibility:** Unlike ketones (chalcones), amides are less electrophilic. This often leads to reversible covalent bonding or purely non-covalent interactions, reducing off-target toxicity (e.g., glutathione depletion).
- **Key Targets:**
 - **Tubulin:** Binding to the colchicine site inhibits microtubule polymerization, leading to G2/M cell cycle arrest.
 - **Kinases (CDK2, EGFR):** The scaffold mimics ATP, fitting into the hydrophobic cleft. The amide NH forms H-bonds with the "hinge region" residues (e.g., Leu83 in CDK2).

Structure-Activity Relationship (SAR) Logic



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Caption: SAR map highlighting critical regions for biological activity optimization.

Experimental Validation: Antiproliferative Assay

To verify the biological activity of the synthesized derivative, a standard MTT assay against cancer cell lines (e.g., MCF-7, K562) is recommended.

Protocol:

- Seeding: Seed cells (e.g., MCF-7) at

cells/well in 96-well plates. Incubate for 24h.
- Treatment: Dissolve the test compound in DMSO. Prepare serial dilutions (0.1

M to 100

M). Add to wells (Final DMSO < 0.1%).
- Incubation: Incubate for 48–72 hours at 37°C, 5%

.
- Development: Add MTT reagent (5 mg/mL). Incubate for 4 hours. Dissolve formazan crystals in DMSO.
- Readout: Measure absorbance at 570 nm. Calculate

using non-linear regression.
 - Reference Standard: Doxorubicin or Combretastatin A-4.
 - Expected Result: Active derivatives typically show

M.

References

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